

The Role of FD-1080 Free Acid in Advanced Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FD-1080 free acid*

Cat. No.: *B15552502*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

FD-1080 free acid is a novel, small-molecule cyanine-based fluorophore that is playing a pivotal role in advancing in vivo imaging studies.^{[1][2]} Its unique spectral properties, residing within the second near-infrared (NIR-II) window, offer researchers unprecedented capabilities for deep-tissue, high-resolution visualization of biological processes. This guide provides a comprehensive overview of **FD-1080 free acid**, its applications, and the experimental protocols for its use.

Core Properties and Advantages

FD-1080 is distinguished by its excitation and emission spectra, which are both located in the NIR-II region (approximately 1000-1700 nm).^[3] This characteristic is central to its utility in research, as light in this window experiences significantly reduced scattering and absorption by biological tissues, leading to deeper penetration and clearer images.^[4]

Key advantages of **FD-1080 free acid** include:

- **Deep Tissue Penetration:** The 1064 nm excitation wavelength allows for visualization through intact skin, tissue, and even the skull.^{[3][5]}

- **High-Resolution Imaging:** Researchers can achieve superior imaging resolution compared to traditional NIR-I fluorophores (650-980 nm).[\[1\]](#)[\[3\]](#)
- **Enhanced Photostability:** FD-1080 exhibits greater stability under continuous laser irradiation compared to other commonly used dyes like Indocyanine Green (ICG).[\[1\]](#)[\[4\]](#)
- **Improved Water Solubility:** The incorporation of sulfonic acid groups enhances its solubility in aqueous solutions, a crucial factor for in vivo applications.[\[4\]](#)
- **Favorable Quantum Yield:** While the quantum yield of the free acid is modest, it significantly increases upon binding to proteins like fetal bovine serum (FBS), enhancing its brightness in biological environments.[\[1\]](#)[\[3\]](#)

Quantitative Data Summary

The optical and performance characteristics of **FD-1080 free acid** are summarized below.

Property	Value	Notes
Excitation Wavelength (λ_{ex})	~1064 nm	[1] [3]
Emission Wavelength (λ_{em})	~1080 nm	[1] [3]
Quantum Yield (in Ethanol)	0.31%	[1]
Quantum Yield (with FBS)	5.94%	[1] [3]
Hindlimb Vessel SBR (1064 nm ex.)	4.32	SBR: Signal-to-Background Ratio. [1]
Hindlimb Vessel FWHM (1064 nm ex.)	0.47 mm	FWHM: Full Width at Half-Maximum. [1]
Sagittal Sinus FWHM (1064 nm ex.)	0.65 mm	[1]
Sagittal Sinus FWHM (808 nm ex.)	1.43 mm	For comparison with NIR-I excitation. [1]

Applications in Research

The primary application of **FD-1080 free acid** is as a contrast agent for high-resolution in vivo fluorescence imaging.

Vasculature Imaging

FD-1080 is extensively used for the detailed visualization of blood vessels in various parts of the body, including the hindlimb, abdomen, and brain.^{[1][3]} Its ability to provide sharp images of the vasculature is critical for studies in angiogenesis, vascular leakage, and other vascular pathologies.

Dynamic Physiological Monitoring

An innovative application of FD-1080 is the quantification of physiological processes. For instance, by dynamically imaging the craniocaudal motion of the liver, researchers can accurately measure the respiratory rate in awake and anesthetized mice.^{[1][3][5]}

Development of NIR-Triggered Liposomes

FD-1080 can be incorporated into liposomal drug delivery systems.^[3] These liposomes can be designed to release their therapeutic payload upon excitation with a 1080 nm NIR laser, offering a potential mechanism for targeted drug delivery.

Targeted Cancer Imaging

While FD-1080 itself is not a targeted agent, its structure allows for conjugation with targeting moieties, such as antibodies or peptides, to enable specific imaging of tumors.^[1]

Experimental Protocols

Preparation of FD-1080 for In Vivo Imaging

- **Stock Solution:** Prepare a 10 mM stock solution of **FD-1080 free acid** in dimethyl sulfoxide (DMSO). This stock solution should be stored in aliquots at -20°C or -80°C and protected from light.^[5]
- **Working Solution:** Dilute the stock solution with phosphate-buffered saline (PBS) to a working concentration of 2-10 µM. For in vivo injections, a concentration of 80 µM may be used.^[5] It is recommended to filter the working solution through a 0.2 µm filter before use.^[5]

- Complexation with FBS (Optional but Recommended): For enhanced fluorescence, FD-1080 can be complexed with fetal bovine serum (FBS). The dye is incubated with FBS, allowing for the formation of FD-1080-FBS complexes which exhibit a higher quantum yield.[1][3]

In Vivo Imaging Protocol (Mouse Model)

- Administration: Administer the FD-1080 working solution (e.g., 200 μ L of an 80 μ M solution) to the mouse via intravenous injection.[5]
- Imaging: After a short distribution phase (typically 10-20 minutes), the animal can be imaged using a fluorescence imaging system equipped with a 1064 nm laser for excitation and appropriate long-pass filters (e.g., 1100 nm) for emission collection.[5][6]

Protocol for Staining Cells in Suspension

- Cell Preparation: Centrifuge the cell suspension to pellet the cells. Wash the cells twice with PBS. For adherent cells, first, detach them using trypsin, then proceed with centrifugation and washing.[5]
- Staining: Add 1 mL of the FD-1080 working solution to the cells and incubate at room temperature for 10-30 minutes.[5]
- Washing: Centrifuge the stained cells and discard the supernatant. Wash the cells twice with PBS.[5]
- Analysis: Resuspend the cells in PBS or serum-free medium for analysis by flow cytometry or fluorescence microscopy.[5]

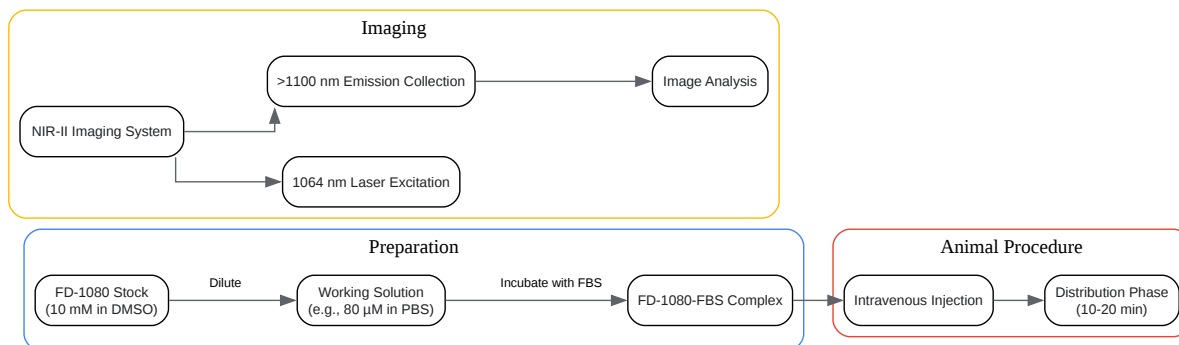
Preparation of NIR-Triggered Liposomes

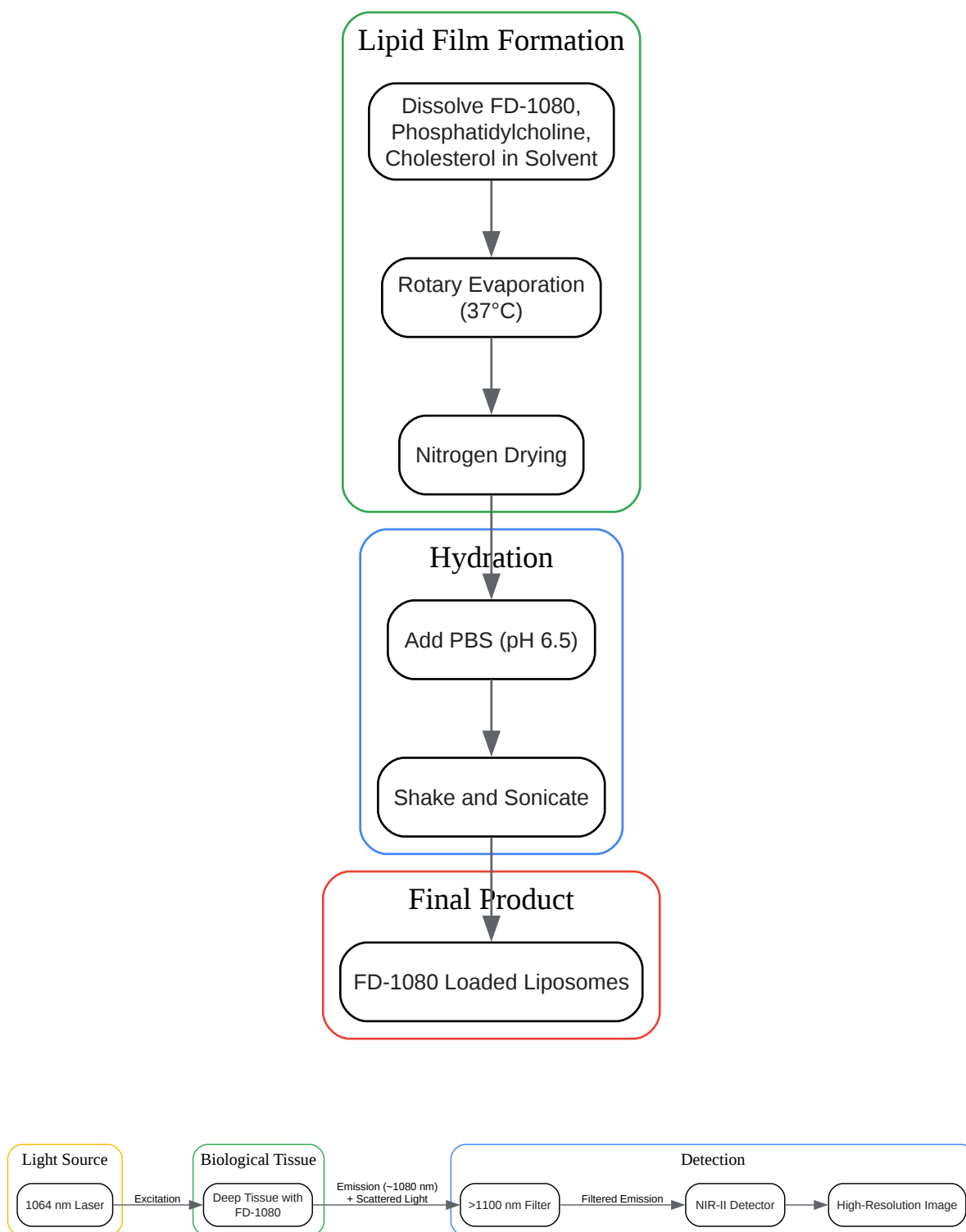
- Lipid Film Formation: Dissolve FD-1080 (0.1 mg), phosphatidylcholine (20 mg), and cholesterol (5 mg) in a chloroform/methanol solution (5:1 v/v).[3] Evaporate the solvent using a rotary evaporator at 37°C to form a thin lipid film on the wall of the flask.[3] Dry the film further under a stream of nitrogen to remove any residual solvent.[3]
- Hydration: Add 5 mL of PBS (0.5 M, pH 6.5) to the flask.[3] Disperse the lipid film by shaking and sonicating (70 Hz, 5 min) until the solution is clear and stable.[3]

- Characterization: The resulting liposomes can be characterized using techniques such as electron microscopy.[\[3\]](#)

Visualizing Workflows and Concepts

To better illustrate the application of FD-1080, the following diagrams, generated using the DOT language, depict key experimental workflows.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Frontiers | Organic Fluorophores for 1064 nm Excited NIR-II Fluorescence Imaging \[frontiersin.org\]](#)
- 2. [FD-1080 CI - CD Bioparticles \[cd-bioparticles.net\]](#)
- 3. [medchemexpress.com \[medchemexpress.com\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. [FD-1080 | fluorophore | CAS# 1151666-58-8 | in vivo imaging | InvivoChem \[invivochem.com\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [The Role of FD-1080 Free Acid in Advanced Research: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552502/docs#the-role-of-fd-1080-free-acid-in-advanced-research-a-technical-guide\]](https://www.benchchem.com/product/b15552502/docs#the-role-of-fd-1080-free-acid-in-advanced-research-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)